

Comparative Efficacy of Triazole Fungicides in the Management of Groundnut Leaf Spot

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Compound of Interest

Compound Name: (Rac)-Epoiconazole

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A comprehensive guide for researchers and crop protection professionals on the performance of triazole fungicides against early and late leaf spot of groundnut, supported by experimental data.

Groundnut (*Arachis hypogaea* L.) is a globally important crop, but its yield is significantly hampered by foliar fungal diseases, primarily early leaf spot (causative agent *Cercospora arachidicola*) and late leaf spot (causative agent *Phaeoisariopsis personata*). Triazole fungicides are a crucial class of systemic fungicides widely used to manage these diseases. This guide provides a comparative analysis of the efficacy of various triazole fungicides based on published research, presenting quantitative data, detailed experimental protocols, and visual representations of their mode of action and experimental application.

Performance Data of Triazole Fungicides

The following tables summarize the performance of different triazole fungicides in controlling groundnut leaf spot and their impact on yield, based on data from multiple field trials.

Table 1: Efficacy of Triazole Fungicides on Disease Intensity of Groundnut Leaf Spot

Fungicide	Active Ingredient	Application Rate (%)	Mean Disease Intensity (%)	Percent Disease Control (%)	Reference
Hexaconazole	5 EC	0.005	30.60	53.30	[1]
Difenoconazole	25 EC	0.0125	-	-	[2]
Propiconazole	25 EC	0.0125	37.80	-	[3]
Tebuconazole	25 WG	-	40.99	-	[3]
Tebuconazole	-	0.15	-	52.42	[4]
Hexaconazole + Zineb	-	0.1	-	-	[5] [6]
Untreated Control	-	-	65.53	0	[1]

Note: Direct comparison of percentage values across different studies should be done with caution due to variations in experimental conditions, disease pressure, and assessment methods.

Table 2: Impact of Triazole Fungicide Application on Groundnut Pod Yield

Fungicide	Active Ingredient	Application Rate (%)	Mean Pod Yield (kg/ha)	Yield Increase over Control (%)	Reference
Hexaconazole	5 EC	0.005	2211	48.90	[1]
Difenoconazole	25 EC	0.0125	-	-	[2]
Propiconazole	25 EC	-	2207	-	[3]
Tebuconazole	25 WG	-	2263	-	[3]
Tebuconazole	-	0.15	-	67	[4]
Hexaconazole	-	-	-	71	[2]
Untreated Control	-	-	1485	0	[1]

Experimental Protocols

The data presented in this guide are derived from field experiments conducted under varying environmental conditions. However, the general methodologies employed in these studies share common principles.

A. General Field Trial Protocol

A typical experimental protocol for evaluating the efficacy of triazole fungicides against groundnut leaf spot involves the following steps:

- **Experimental Design:** The trials are commonly laid out in a Randomized Complete Block Design (RCBD) with multiple replications for each treatment to ensure statistical validity.[\[7\]](#)[\[8\]](#)
- **Plot Management:** Standard agronomic practices for groundnut cultivation are followed, including land preparation, sowing of a susceptible variety, fertilization, and irrigation.

- Fungicide Application:
 - Fungicides are applied as foliar sprays using a knapsack sprayer.
 - The first spray is typically initiated at the first appearance of disease symptoms or at a predefined number of days after sowing (e.g., 30-40 days).[2]
 - Subsequent sprays are applied at intervals of 15-20 days, depending on the disease severity and weather conditions.
- Data Collection:
 - Disease severity is recorded at regular intervals using a standardized rating scale (e.g., 1-9 scale).
 - The Percent Disease Index (PDI) is calculated from the disease severity ratings.
 - At harvest, data on pod yield and haulm yield are collected from the net plot area.
- Statistical Analysis: The collected data are subjected to Analysis of Variance (ANOVA) to determine the statistical significance of the differences between treatments.

Visualizations

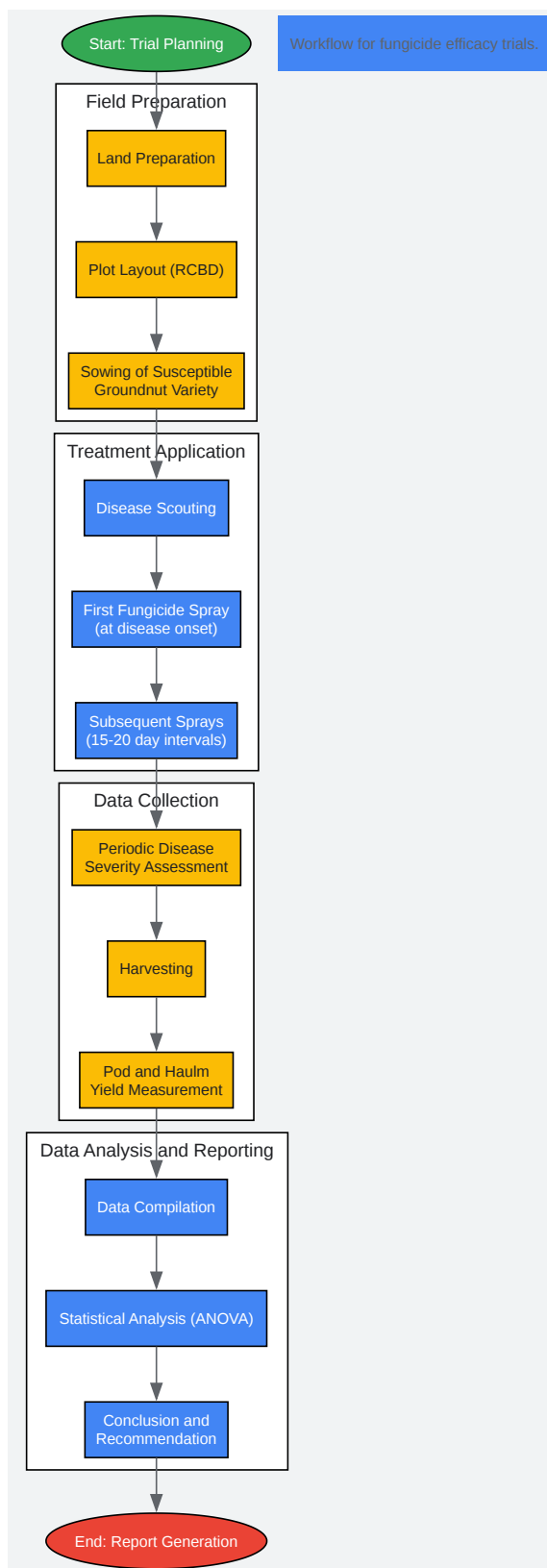
Signaling Pathway: Mode of Action of Triazole Fungicides

Triazole fungicides act by inhibiting the biosynthesis of ergosterol, a vital component of the fungal cell membrane. This disruption leads to impaired membrane function and ultimately, fungal cell death. The following diagram illustrates this signaling pathway.

Caption: Mode of action of triazole fungicides.

Experimental Workflow for Fungicide Efficacy Trial

The following diagram outlines a typical workflow for conducting a field trial to evaluate the efficacy of triazole fungicides for the control of groundnut leaf spot.



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Caption: Workflow for fungicide efficacy trials.

Conclusion

Triazole fungicides, including hexaconazole, difenoconazole, propiconazole, and tebuconazole, have consistently demonstrated significant efficacy in controlling groundnut leaf spot and increasing pod yields.[2][3][4] The selection of a specific triazole fungicide may depend on factors such as local disease pressure, cost-effectiveness, and the potential for resistance development. Adherence to standardized experimental protocols is crucial for generating reliable and comparable data on fungicide performance. The primary mode of action of these fungicides, the inhibition of ergosterol biosynthesis, is a well-established mechanism that disrupts the integrity of the fungal cell membrane. This guide provides a foundational understanding for researchers and professionals in the development and deployment of effective strategies for managing groundnut leaf spot.

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